

TASP0415914 metabolic stability enhancement

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Compound Focus: TASP0415914

CAS No.: 1292300-75-4

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Understanding TASP0415914 Stability

What is the known metabolic stability profile of TASP0415914?

According to available data, **TASP0415914** demonstrates **excellent metabolic stability** in both rat and human liver microsomes. Furthermore, at a concentration of 10 μ M, it shows no inhibitory impact on major cytochrome P450 enzymes (CYP1A2, 2C9, 2C19, 2D6, and 3A4), suggesting a low potential for drug-drug interactions via this mechanism [1].

Why is assessing metabolic stability crucial in drug development?

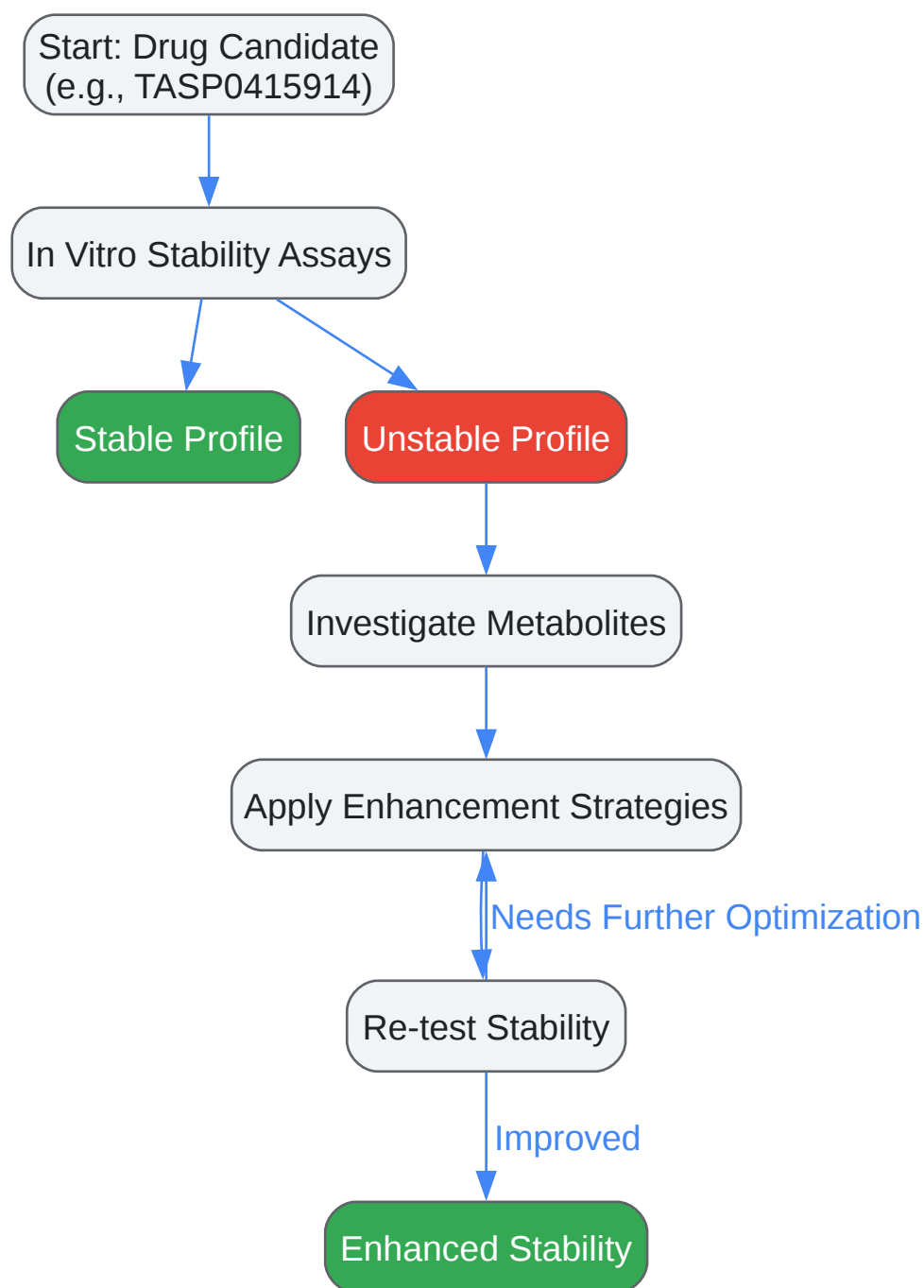
Metabolic stability measures how susceptible a compound is to biotransformation by enzymes in the body [2]. It directly impacts key pharmacokinetic parameters like **half-life and clearance** [3]. A drug that is rapidly metabolized may have a short duration of action, requiring frequent or higher dosing [3]. Optimizing stability early in the research process helps reduce late-stage failures by ensuring candidates have favorable drug metabolism and pharmacokinetics (DMPK) properties [3].

Strategies for Enhancing Metabolic Stability

If your compound requires further optimization, consider these common strategies used in lead compound development.

Strategy	Description	Application Example
Identify Metabolic Soft Spots [4]	Conduct metabolite profiling to identify parts of the molecule most susceptible to metabolism (e.g., specific C-H bonds, O/N/S-methyl groups).	Replace a labile benzylic methyl group with a more stable atom like fluorine or a -CF3 group [4].
Use Bioisosteres [4]	Replace a functional group with a bioisostere that has similar physical or chemical properties but greater metabolic stability.	Replacing a ketone group with an oxime or a methoxy group with a fluorine atom to block a major metabolic pathway [4].
Prodrug Approach [4] [5]	Design a prodrug, an inactive form that converts to the active drug in the body, to circumvent delivery or stability issues.	A prodrug can be used to improve oral absorption; the active drug is released after first-pass metabolism [4].
Deuterium Replacement [4]	Replace hydrogen atoms with heavier deuterium atoms at metabolic soft spots. This can slow the rate of carbon-hydrogen bond cleavage (a common metabolic step).	This strategy is used to further optimize a lead compound by slowing its metabolism, potentially leading to a longer half-life [4].

The following diagram outlines the logical workflow for investigating and enhancing the metabolic stability of a drug candidate like **TASP0415914**.



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Essential Experimental Protocols

Here are detailed methodologies for key in vitro assays used to evaluate metabolic stability.

Liver Microsomal Stability Assay

This assay evaluates Phase I metabolic conversion by enzymes like CYPs [6].

- **System Components:** Liver microsomes (human or preclinical species), NADPH-regenerating system, phosphate buffer, test compound [7].
- **Procedure:**
 - Incubate the test compound with liver microsomes and cofactors at **37°C**.
 - Collect samples at predetermined time points (**e.g., 0, 5, 15, 30, 45 minutes**) [7].
 - Immediately stop the reaction by adding precipitating solvent.
 - Use centrifugation or filtration to remove proteins.
 - Analyze samples using **LC-MS/MS** to measure the disappearance of the parent compound over time [7].
- **Data Analysis:** Calculate the in vitro half-life and intrinsic clearance from the slope of the natural logarithm of percent parent remaining versus time [7].

Liver S9 Stability Assay

This system provides a wider coverage of metabolic pathways as it contains both Phase I and Phase II enzymes [7].

- **System Components:** Liver S9 fraction, cofactors for both Phase I and II reactions (e.g., **NADPH for Phase I, UDPGA for Phase II**), buffer, test compound [7].
- **Procedure:**
 - Transfer the test compound into the reaction system containing the S9 fraction and cofactors.
 - Incubate at **37°C** after thorough mixing.
 - Collect samples at set time points (e.g., **0, 15, 30, 60 minutes**) and stop the reaction [7].
 - Process samples and analyze via **UHPLC-MS/MS** [7].
- **Advantages:** Shorter experimental cycle than running separate microsomal and hepatocyte experiments; ideal for early screening of large compound libraries [7].

Troubleshooting Common Issues

Issue 1: The compound shows rapid metabolism in the liver S9 stability test.

- **Does this guarantee rapid in vivo metabolism?**

- **No.** The rate of in vivo metabolism depends on additional factors like liver blood flow, plasma protein binding, and extrahepatic metabolism [7]. A follow-up hepatocyte stability assay or in vivo animal pharmacokinetic study is necessary to confirm the results [7].

Issue 2: A structural modification to block a metabolic soft spot results in loss of biological activity.

- **Why does this happen, and what can be done?**
 - The modified functional group might be part of the **pharmacophore** required for activity [4]. The solution is to explore **bioisosteres** that provide steric or electronic shielding without disrupting key interactions with the biological target [4].

Issue 3: The compound is highly stable, but shows poor oral bioavailability in animal models.

- **What could be the cause?**
 - High metabolic stability is just one factor affecting oral availability. Poor solubility or poor permeability across the intestinal membrane could be the limiting factors [3]. Conduct **permeability assays** like Caco-2 or PAMPA to investigate absorption issues [3].

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